

Establishing Cell Lines Resistant to Wee1 Inhibition: Application Notes and Protocols

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Compound of Interest

Compound Name: Wee1-IN-8

Cat. No.: B15585044

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Introduction

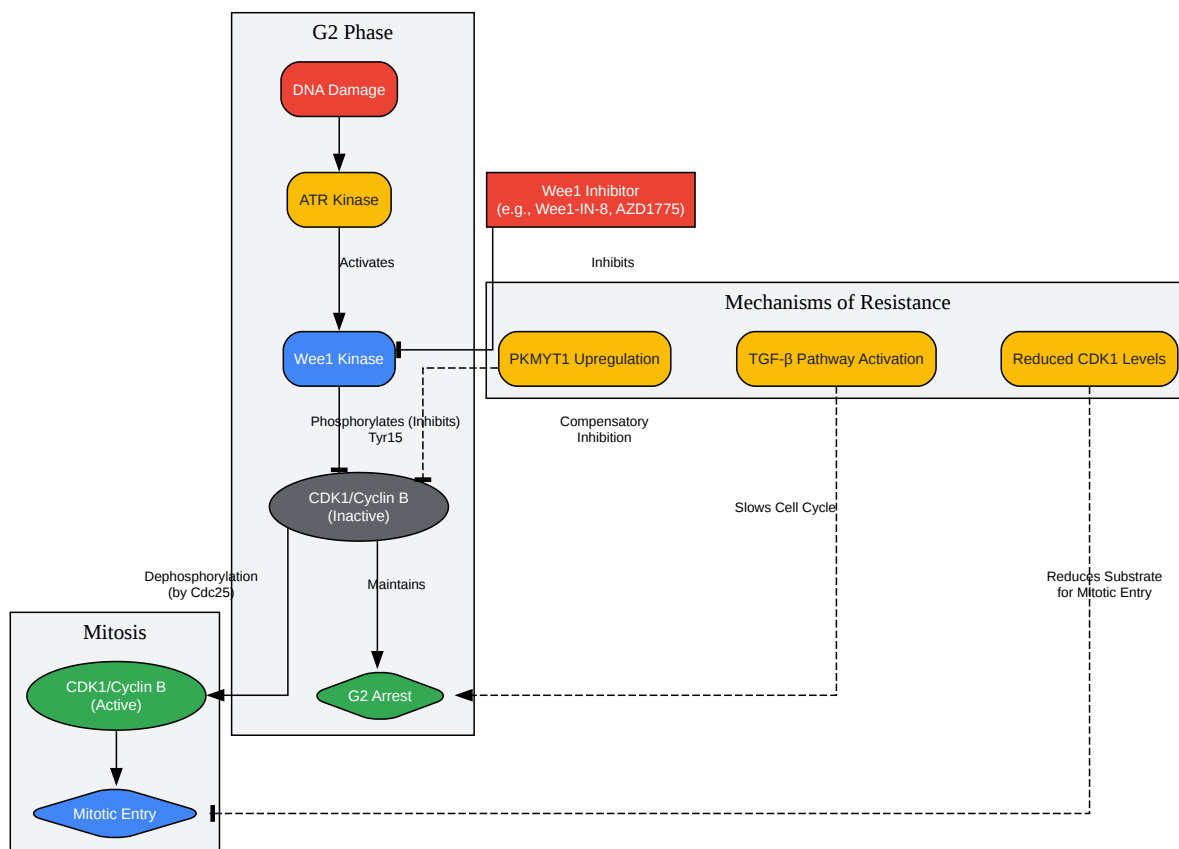
The protein kinase Wee1 is a critical regulator of the G2/M cell cycle checkpoint, preventing premature entry into mitosis by phosphorylating and inactivating the cyclin-dependent kinase 1 (CDK1).[1][2][3][4] In cancer cells, particularly those with a deficient G1 checkpoint (e.g., due to p53 mutations), reliance on the G2/M checkpoint for DNA repair and survival is heightened.[2][5][6] Targeting Wee1 with small molecule inhibitors, such as the well-characterized compound AZD1775 (Adavosertib), can force these cells into premature, catastrophic mitosis, leading to cell death.[2][5] This makes Wee1 an attractive target for cancer therapy.

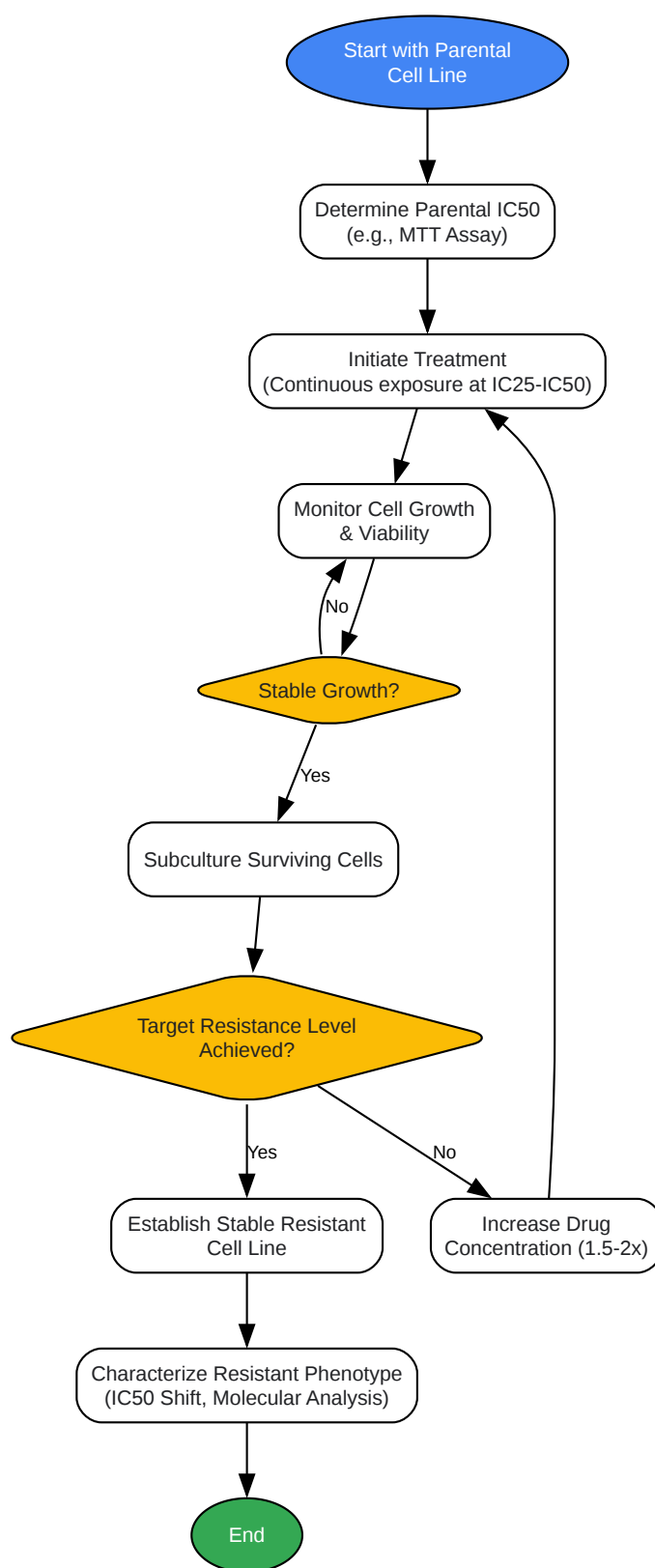
However, as with many targeted therapies, the development of drug resistance is a significant clinical challenge. Understanding the mechanisms by which cancer cells become resistant to Wee1 inhibitors is crucial for developing strategies to overcome this resistance and improve patient outcomes. This document provides detailed protocols and application notes for establishing and characterizing cell lines resistant to Wee1 inhibitors, using the principles derived from studies with AZD1775 as a model. While the user specified "**Wee1-IN-8**," the available scientific literature does not provide specific data for this compound. Therefore, the

following protocols are based on the extensive research conducted with AZD1775 and can be adapted for other Wee1 inhibitors.

Signaling Pathway Overview

Wee1 kinase is a central node in the G2/M checkpoint control. Its primary function is to inhibit CDK1, thereby preventing the cell from entering mitosis until DNA replication and repair are complete. Inhibition of Wee1 disrupts this control, leading to uncontrolled mitotic entry.





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